

Essential Safety and Operational Guide for Handling 7ACC1

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Compound of Interest

Compound Name: 7ACC1

Cat. No.: B1201175

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This document provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals working with **7ACC1** (also known as DEAC or 7-(Diethylamino)coumarin-3-carboxylic acid; CAS No. 50995-74-9). It includes crucial guidance on personal protective equipment, handling, storage, disposal, and experimental application.

Immediate Safety Information


7ACC1 is a potent inhibitor of monocarboxylate transporters 1 and 4 (MCT1/4) and requires careful handling to minimize exposure and ensure laboratory safety.

Hazard Identification

7ACC1 is classified with the following hazards:

- Harmful if swallowed (Acute toxicity - oral 4)[1]
- Causes skin irritation (Skin irritation 2)[1][2]
- Causes serious eye irritation (Eye irritation 2A)[1][2]
- May cause respiratory irritation (Specific target organ toxicity (single exposure) 3)[1][3]

GHS Hazard Pictogram:

 alt text

Signal Word: Warning[1][2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **7ACC1**.

Protection Type	Specification	Rationale
Hand Protection	Wear protective gloves (e.g., Nitrile rubber). Inspect gloves prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.	To prevent skin contact and irritation[2].
Eye/Face Protection	Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).	To prevent eye irritation from splashes or dust[2].
Skin and Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	To prevent skin exposure.
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components	Required when dusts are generated to avoid respiratory irritation[3].

tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

First Aid Measures

In case of exposure, follow these procedures immediately:

Exposure Route	First Aid Procedure
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
In Case of Skin Contact	Wash off with soap and plenty of water. Consult a physician[2].
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician[2].
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician[4].

Operational and Disposal Plans

Proper operational procedures and waste disposal are critical for laboratory safety and environmental protection.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is -20°C. Protect from light.[2][4]

Storage Conditions	Stability
Powder at -20°C	≥ 4 years
In solvent (-80°C)	6 months

Data sourced from supplier information.

Spill Management

- **Personal Precautions:** Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Cleaning Up:** Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal Plan

Dispose of **7ACC1** and its contaminated materials in accordance with all federal, state, and local environmental regulations.

- **Unused Product:** Dispose of as unused product in a licensed professional waste disposal service.
- **Contaminated Packaging:** Dispose of as unused product.
- **Solutions:** Solutions of **7ACC1** in solvents like DMSO should be treated as chemical waste and disposed of through a licensed waste disposal service. Do not pour down the drain.

Experimental Protocols and Data

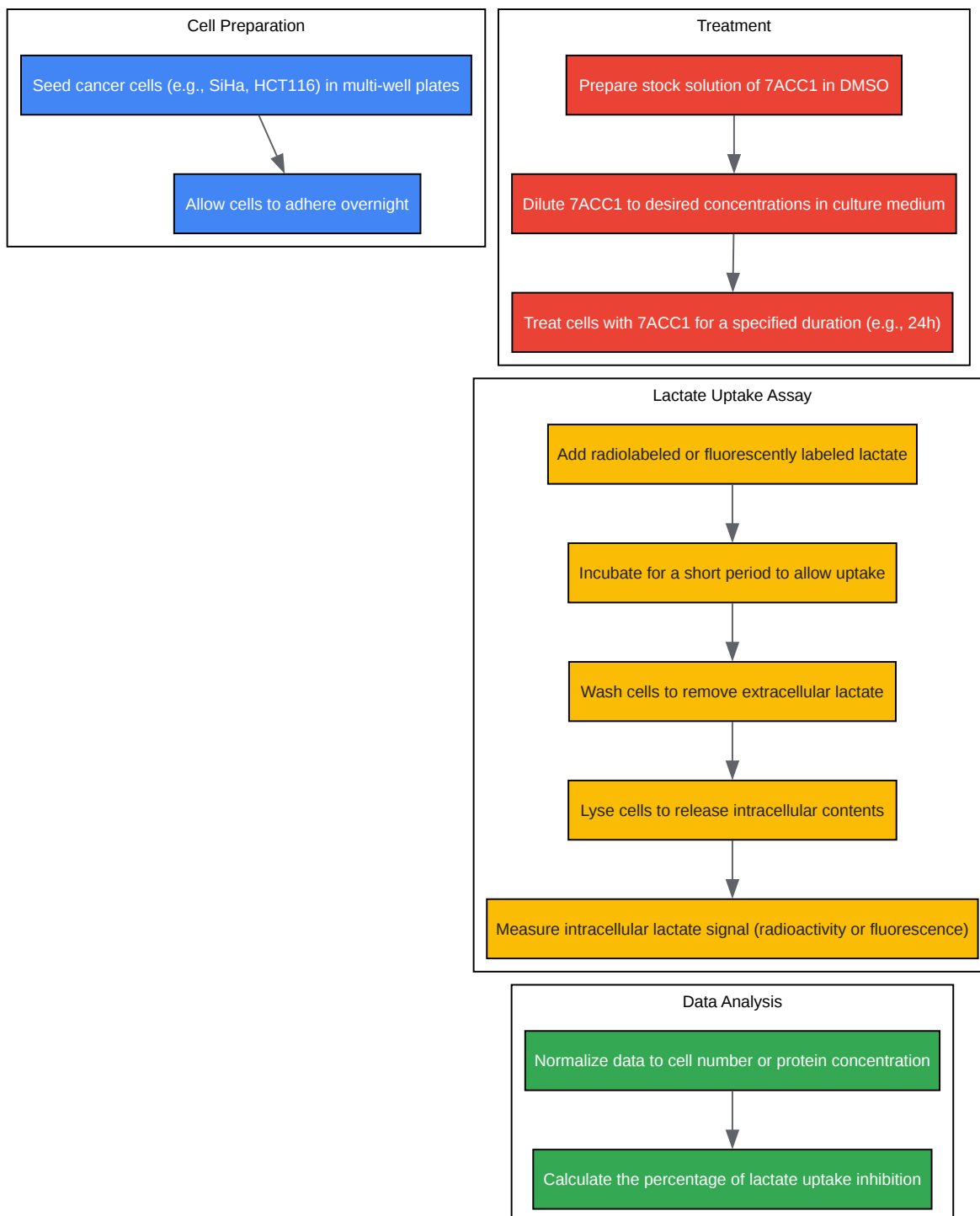
7ACC1 is a specific blocker of MCT1 and MCT4, inhibiting lactate influx into cancer cells. This section provides relevant data and a general experimental protocol.

Physicochemical and Solubility Data

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₅ NO ₄	[5]
Molecular Weight	261.27 g/mol	[5]
Appearance	Solid powder	[2]
Purity	>98%	[5]
Solubility in DMSO	≥ 32 mg/mL (122.48 mM)	[6]
Solubility in Water	Insoluble	[5]
Solubility in Ethanol	Insoluble	[5]

Experimental Workflow: Cell-Based Lactate Uptake Assay

This workflow outlines the key steps to measure the effect of **7ACC1** on lactate uptake in cancer cells.

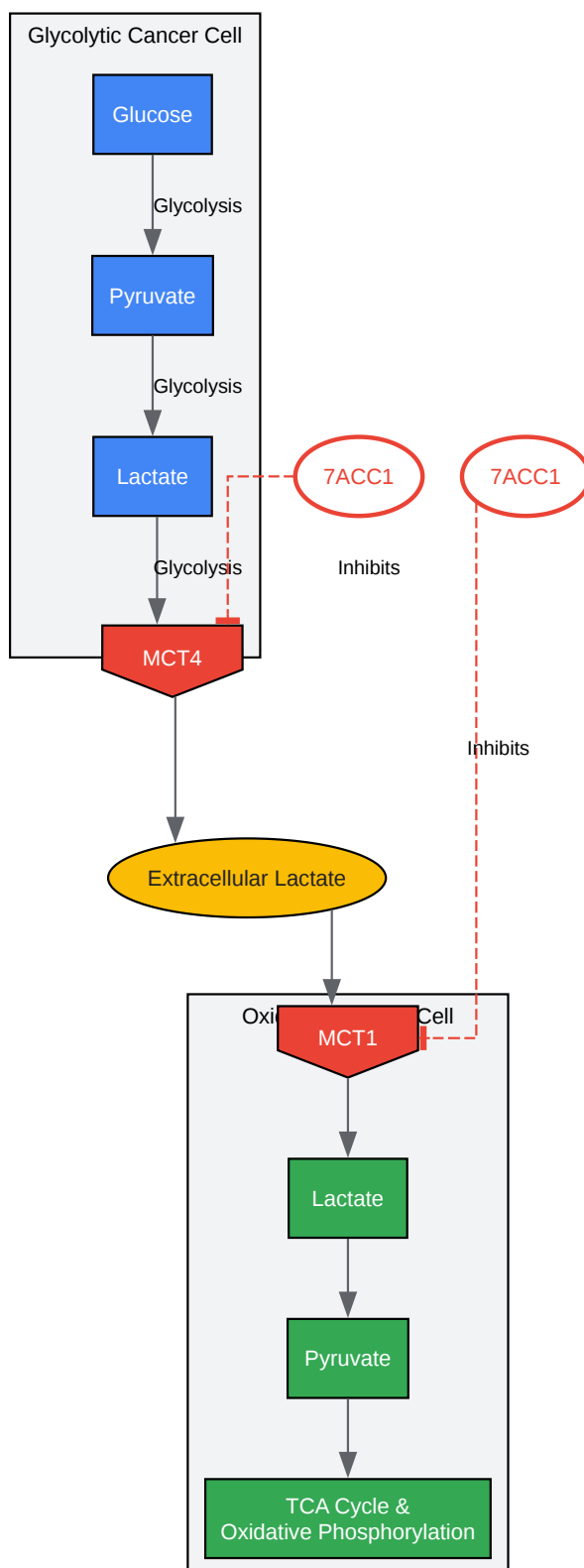


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Caption: A general workflow for a cell-based lactate uptake assay using **7ACC1**.

Signaling Pathway: Inhibition of Lactate Transport by **7ACC1**

7ACC1 targets MCT1 and MCT4, which are crucial for the transport of lactate across the cell membrane. In the tumor microenvironment, glycolytic cancer cells export lactate via MCT4, which is then taken up by oxidative cancer cells via MCT1 to fuel their metabolism. By inhibiting both transporters, **7ACC1** disrupts this metabolic symbiosis.



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Caption: **7ACC1** inhibits MCT1 and MCT4, disrupting lactate transport.

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